

# 4-(Bromomethyl)-3-nitrobenzoic acid solubility in organic solvents

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic  
acid

Cat. No.: B187983

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An In-depth Technical Guide on the Solubility of **4-(Bromomethyl)-3-nitrobenzoic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-(bromomethyl)-3-nitrobenzoic acid** in various organic solvents. This information is critical for its application in research, particularly in drug development and synthetic chemistry, where it is often used as a linker or an intermediate.<sup>[1][2][3]</sup> Understanding its solubility is paramount for optimizing reaction conditions, purification processes, and formulation development.

## Core Topic: Solubility of 4-(Bromomethyl)-3-nitrobenzoic Acid

**4-(Bromomethyl)-3-nitrobenzoic acid** is a derivative of benzoic acid characterized by the presence of a bromomethyl and a nitro group on the benzene ring.<sup>[1]</sup> These functional groups dictate its polarity and, consequently, its solubility profile. The compound is generally soluble in polar aprotic and some polar protic organic solvents, while exhibiting low solubility in nonpolar solvents and water.<sup>[1][2][3]</sup>

## Data Presentation: Quantitative and Qualitative Solubility

The following table summarizes the available quantitative and qualitative solubility data for **4-(bromomethyl)-3-nitrobenzoic acid** in a selection of common organic solvents. The quantitative data has been converted to standardized units for ease of comparison.

Solvent Category	Solvent	Formula	Molar Mass (g/mol)	Solubility (g/100 mL)	Solubility (mg/mL)	Notes
Polar Aprotic	DMF	C <sub>3</sub> H <sub>7</sub> NO	73.09	Data not available	Data not available	Described as "soluble". [1][2][3]
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>		84.93	Data not available	Data not available	Described as "soluble". [1][2][3]
Polar Protic	Alcohol (Ethanol)	C <sub>2</sub> H <sub>5</sub> OH	46.07	~0.83	~8.3	Calculated from 1g in 120mL.[1]
Weakly Polar	Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	~1.00	~10.0	Calculated from 1g in 100mL.[1]
Chloroform	CHCl <sub>3</sub>		119.38	~0.25	~2.5	Calculated from 1g in 400mL.[1]
Aqueous	Water	H <sub>2</sub> O	18.02	Data not available	Data not available	Described as "insoluble". [1][2][3]

## Experimental Protocols: Determination of Equilibrium Solubility

The "shake-flask" method is a widely accepted and robust technique for determining the equilibrium solubility of a solid compound in a solvent. This method was the basis for the quantitative data presented and is recommended for any further solubility studies.

## Static Isothermal Shake-Flask Method

Objective: To determine the concentration of a saturated solution of **4-(bromomethyl)-3-nitrobenzoic acid** in a specific organic solvent at a constant temperature.

Materials and Equipment:

- **4-(Bromomethyl)-3-nitrobenzoic acid** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Sealed, airtight vials or flasks
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

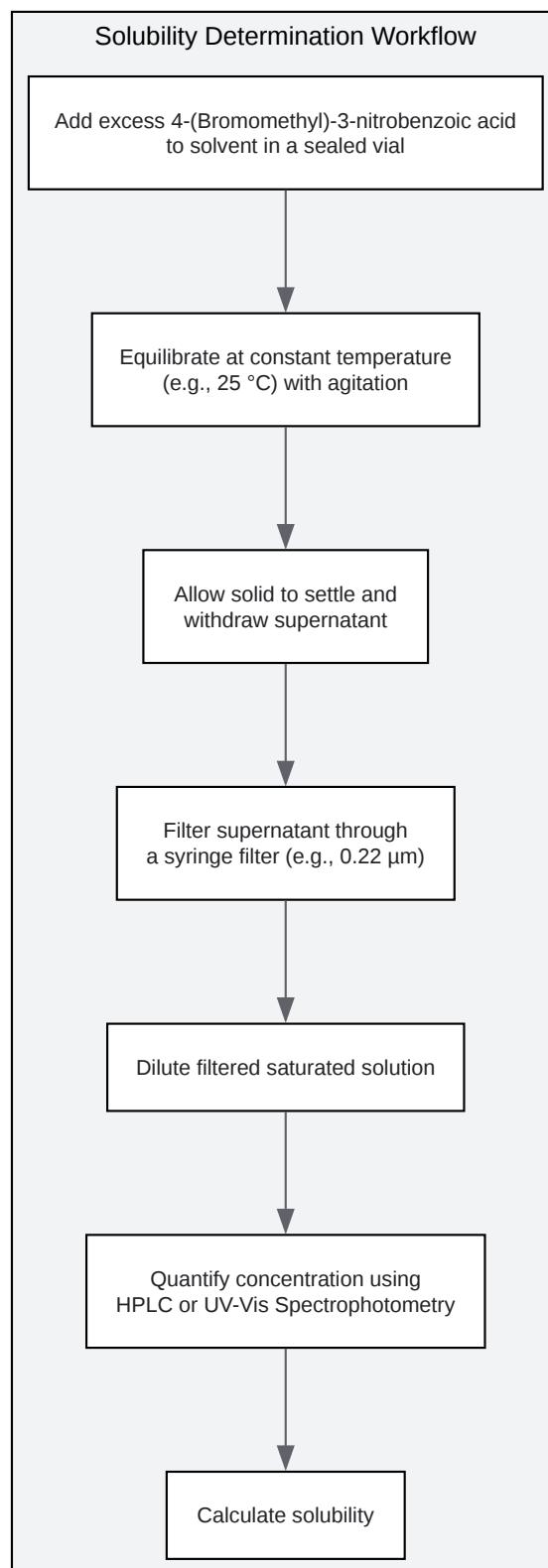
Procedure:

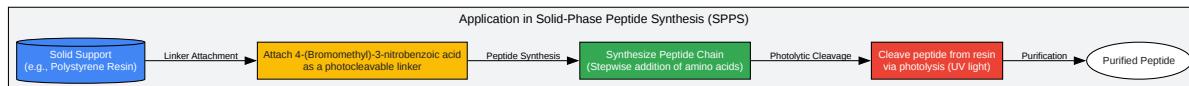
- Preparation of Supersaturated Solution: Add an excess amount of solid **4-(bromomethyl)-3-nitrobenzoic acid** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- Equilibration: Place the sealed vial in a constant temperature shaker or water bath, typically maintained at 25 °C (298.15 K). Agitate the mixture for a predetermined period (e.g., 24-72 hours) to allow the system to reach thermodynamic equilibrium. Preliminary studies can determine the minimum time required to reach a plateau in concentration.

- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter into a clean vial to remove any remaining solid particles. This step is critical to prevent artificially high concentration measurements.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **4-(bromomethyl)-3-nitrobenzoic acid**. A pre-established calibration curve of known concentrations versus analytical response is used for quantification.
- Data Analysis: Calculate the solubility from the measured concentration of the diluted sample, taking into account the dilution factor. The solubility is typically expressed in mg/mL or g/100 mL.

## Mandatory Visualizations

The following diagrams illustrate key concepts related to the solubility and application of **4-(bromomethyl)-3-nitrobenzoic acid**.





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